

Best practices for storing and handling Ryanodine compound.

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Compound of Interest

Compound Name: Ryanodine

Cat. No.: B192298

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Best Practices for Storing and Handling Ryanodine Compound

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Ryanodine is a naturally occurring plant alkaloid that serves as a potent and specific modulator of **ryanodine** receptors (RyRs), the primary calcium release channels on the sarcoplasmic/endoplasmic reticulum.[1][2] Its dose-dependent effects make it a critical tool in studying calcium signaling, excitation-contraction coupling, and various disease states associated with RyR dysfunction.[3][4][5] At nanomolar concentrations, **ryanodine** locks the RyR channel in an open sub-conductance state, while at micromolar concentrations, it can be inhibitory.[1][5] This document provides detailed guidelines for the safe storage, handling, and experimental use of the **ryanodine** compound.

Safety Precautions and Handling

Ryanodine is a hazardous substance and requires careful handling to avoid exposure.[6][7] It is harmful if swallowed, inhaled, or absorbed through the skin and is very toxic to aquatic life.[6][7]

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses.[7]
- Hand Protection: Use compatible chemical-resistant gloves.[7]
- Skin and Body Protection: Wear a lab coat.[7]
- Respiratory Protection: A NIOSH-approved respirator should be used when handling the powder or when adequate ventilation is not available.[7]

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the solid compound to avoid dust formation.[6][7]
- An eyewash station and safety shower should be readily accessible.[7]

First Aid Measures:

- Ingestion: If swallowed, call a poison center or doctor. Rinse mouth. Do NOT induce vomiting.[7]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.[7]
- Eye Contact: Flush eyes with plenty of water for at least 15 minutes, holding eyelids apart.[7]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[7]

Storage and Stability

Proper storage is crucial to maintain the integrity and activity of the **ryanodine** compound.

Form	Storage Temperature	Duration	Notes
Powder	-20°C	Up to 3 years	Should be desiccated. [3][8]
Stock Solution in DMSO	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.[3]
Stock Solution in DMSO	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.[3]
Stock Solution in Distilled Water	4°C (Refrigerator)	-	Used for specific applications like the ryanodine test by the European Malignant Hyperthermia Group. [9]

Note: Solutions of **ryanodine** can be unstable. It is often recommended to prepare solutions fresh for optimal results.[4]

Solution Preparation

Ryanodine exhibits solubility in various solvents, which dictates its use in different experimental settings.

Solubility Data

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	50 mg/mL	101.31 mM
DMSO	12.34 mg/mL	25 mM
Ethanol	4.94 mg/mL	10 mM

Data sourced from MedChemExpress and Tocris Bioscience. Note that solubility can vary between suppliers.[3][8]

Protocol for Preparing a 10 mM Stock Solution in DMSO

Materials:

- **Ryanodine** powder (MW: 493.55 g/mol)
- Anhydrous (newly opened) Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated pipettes
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

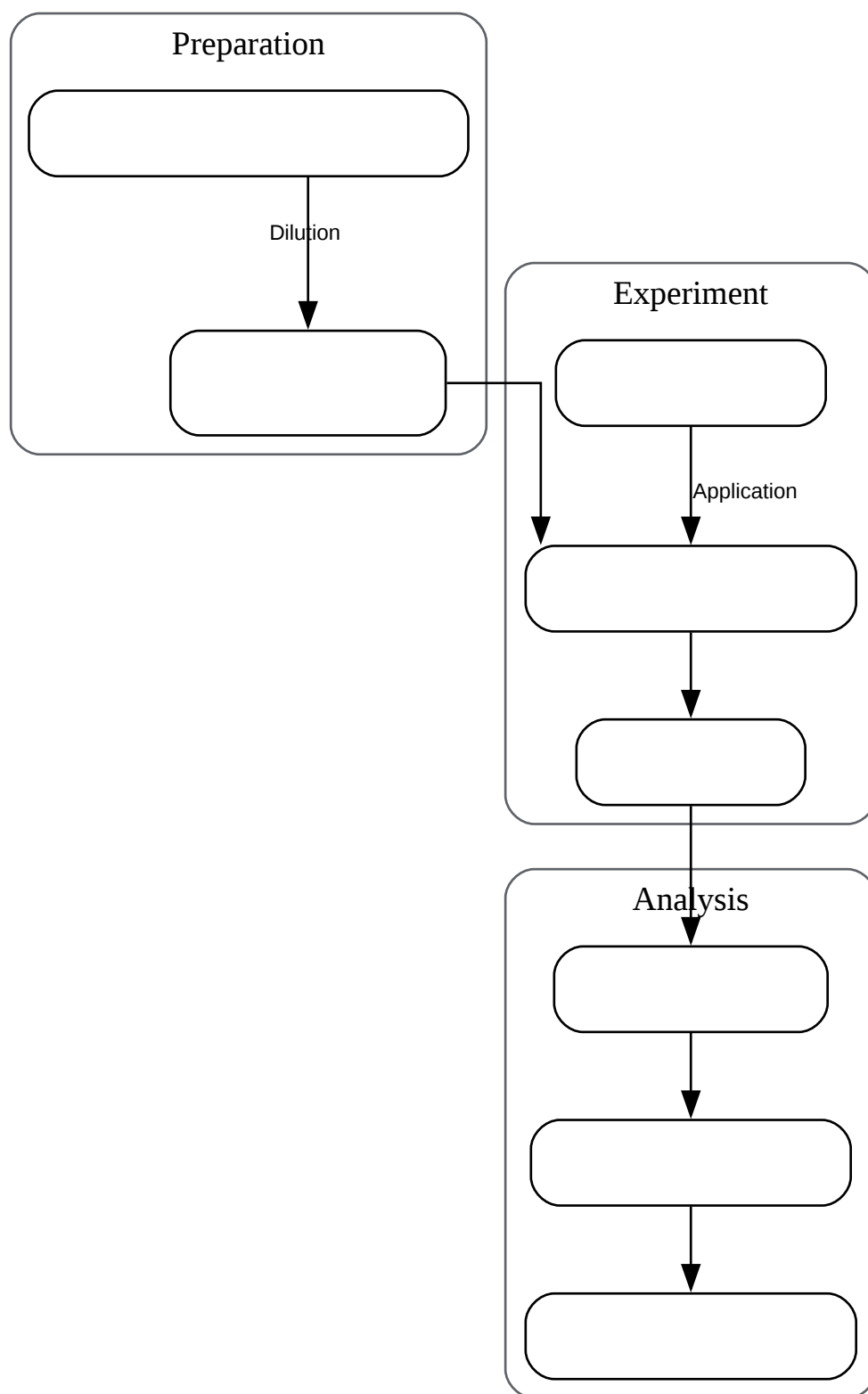
- Calculate the required mass of **ryanodine**. For 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 1 \text{ mL} \times 493.55 \text{ g/mol} \times 1000 \text{ mg/g} = 4.9355 \text{ mg}$
- Weigh the **ryanodine** powder in a suitable container. Due to its hazardous nature, this should be done in a chemical fume hood.
- Add the calculated volume of DMSO. For a 10 mM solution from 4.9355 mg of **ryanodine**, add 1 mL of DMSO.
- Dissolve the compound. Vortex the solution thoroughly. If necessary, use an ultrasonic bath to aid dissolution.[3] Hygroscopic DMSO can significantly impact solubility, so use a fresh, anhydrous supply.[3]
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This is critical to prevent degradation from repeated freeze-thaw cycles.[3]

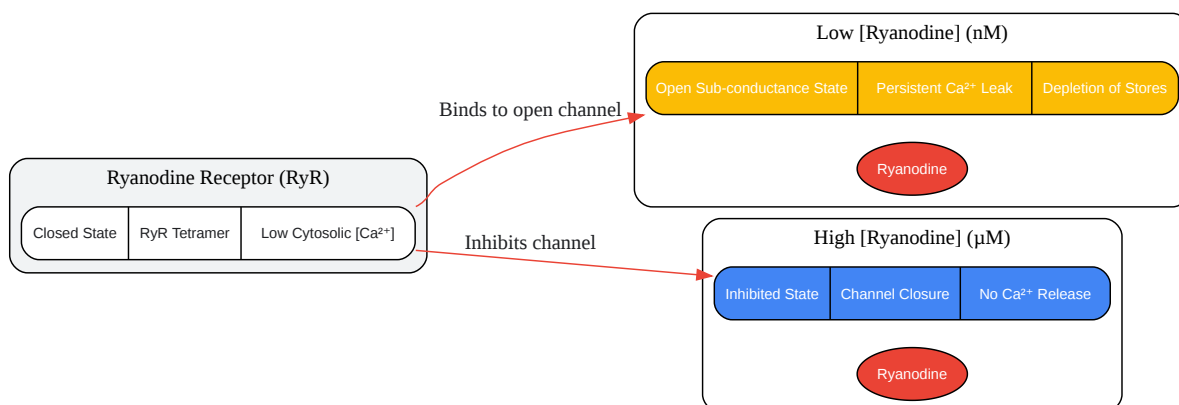
- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).^[3]

Experimental Protocols

General Workflow for Cell-Based Assays

The following diagram illustrates a typical workflow for treating cells with **ryanodine** to study its effects on intracellular calcium dynamics.





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